

# Standard Operating Procedure for Handling N-Nitrosopiperidine in the Laboratory

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## Compound of Interest

Compound Name: *N-Nitrosopiperidine*

Cat. No.: *B137855*

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### 1. Introduction

**N-Nitrosopiperidine** is a potent carcinogen and mutagen that requires stringent handling protocols to ensure the safety of laboratory personnel.<sup>[1][2][3]</sup> This document provides a comprehensive Standard Operating Procedure (SOP) for the safe handling, storage, and disposal of **N-Nitrosopiperidine** in a laboratory setting. Adherence to these guidelines is mandatory for all personnel working with this compound.

### 2. Hazard Identification and Data Presentation

**N-Nitrosopiperidine** is classified as a probable human carcinogen (IARC Group 2B) and has demonstrated carcinogenicity in animal studies, causing tumors in the liver, esophagus, stomach, and lungs.<sup>[1]</sup> It is a light yellow, oily liquid that is combustible and can be absorbed through the skin.<sup>[1][2][3][4]</sup> Short-term exposure can cause irritation to the eyes, while long-term or repeated exposure carries a significant cancer risk.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C5H10N2O	[3]
Molecular Weight	114.15 g/mol	[2][3][5]
Appearance	Light yellow, oily liquid	[2][3][4]
Boiling Point	219 °C	[3][5]
Density	1.06 g/mL	[3]
Water Solubility	76.48 g/L at 24 °C	[3][5]
LD50 (Oral, Rat)	200 mg/kg	[2]
LD50 (Intravenous, Rat)	60 mg/kg	[2]
LD50 (Subcutaneous, Rat)	100 mg/kg	[2]
Occupational Exposure Limits	Not established	[1][4]

### 3. Experimental Protocols

#### 3.1. Engineering Controls

- All work with **N-Nitrosopiperidine**, including weighing, dilution, and handling of stock solutions, must be conducted in a designated area within a certified chemical fume hood or a glove box to minimize inhalation exposure.[1][6]
- The work area must be clearly marked with warning signs indicating the presence of a carcinogen.[7]
- A safety shower and eyewash station must be readily accessible in the immediate work area. [1][8]

#### 3.2. Personal Protective Equipment (PPE)

- Gloves: Wear double-layered, chemical-resistant gloves (e.g., nitrile or neoprene) at all times. Change gloves immediately if contaminated.[9]

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[6\]](#)[\[10\]](#)
- Lab Coat: A dedicated, buttoned lab coat must be worn. Disposable gowns are recommended for procedures with a high risk of splashing.[\[7\]](#)
- Respiratory Protection: For procedures that may generate aerosols or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[10\]](#)[\[11\]](#)

### 3.3. Weighing and Solution Preparation

- Preparation: Before starting, ensure the chemical fume hood is functioning correctly. Decontaminate the balance and surrounding surfaces.
- Weighing: Tare a sealed container on the balance. Carefully add the required amount of **N-Nitrosopiperidine** to the container inside the fume hood. Avoid creating dust or aerosols.
- Dissolving: In the fume hood, add the solvent to the container with **N-Nitrosopiperidine**. Cap the container and mix gently until the solid is fully dissolved.
- Labeling: Clearly label the container with the chemical name, concentration, date of preparation, and appropriate hazard warnings (e.g., "Carcinogen").

### 3.4. Storage

- Store **N-Nitrosopiperidine** in a tightly sealed, labeled container in a designated, locked, and ventilated cabinet away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- The storage area should be cool, dry, and protected from light.[\[1\]](#)[\[11\]](#)
- Maintain an accurate inventory of the chemical.

### 3.5. Waste Disposal

- All waste contaminated with **N-Nitrosopiperidine**, including empty containers, used PPE, and absorbent materials, must be collected in a dedicated, sealed, and labeled hazardous waste container.[\[1\]](#)[\[9\]](#)

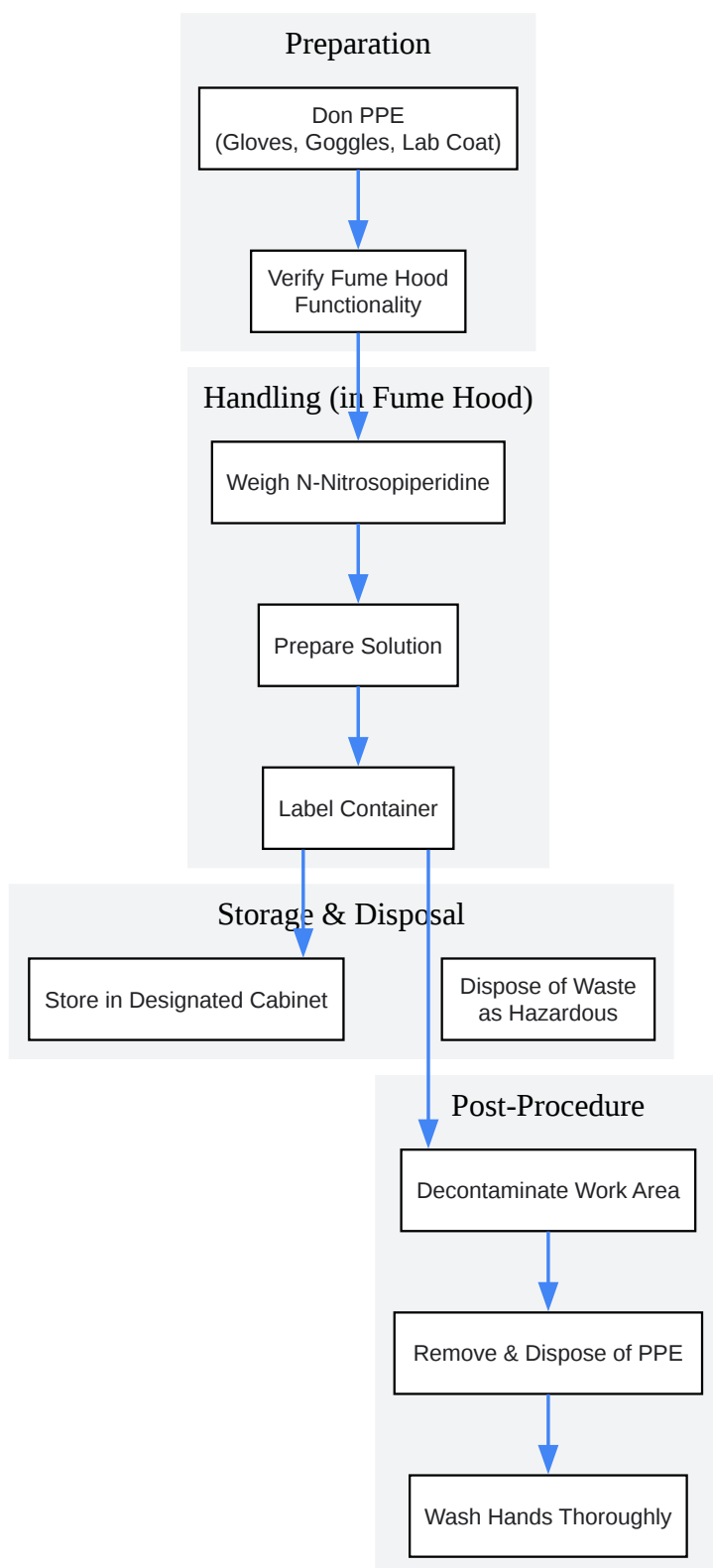
- Dispose of the hazardous waste through the institution's environmental health and safety office, following all local, state, and federal regulations.[1]

### 3.6. Spill and Emergency Procedures

- Minor Spill (in a fume hood):
  - Alert personnel in the immediate area.
  - Wear appropriate PPE.
  - Absorb the spill with a chemical absorbent material (e.g., vermiculite or sand).[1]
  - Collect the absorbent material into a sealed, labeled hazardous waste container.
  - Decontaminate the area with a suitable cleaning agent and then wipe with soap and water.
- Major Spill (outside a fume hood):
  - Evacuate the area immediately.
  - Alert others and activate the emergency alarm.
  - Contact the institution's emergency response team.
  - Do not attempt to clean up the spill without proper training and equipment.
- Personal Exposure:
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[1][11]
  - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
  - Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6][11]

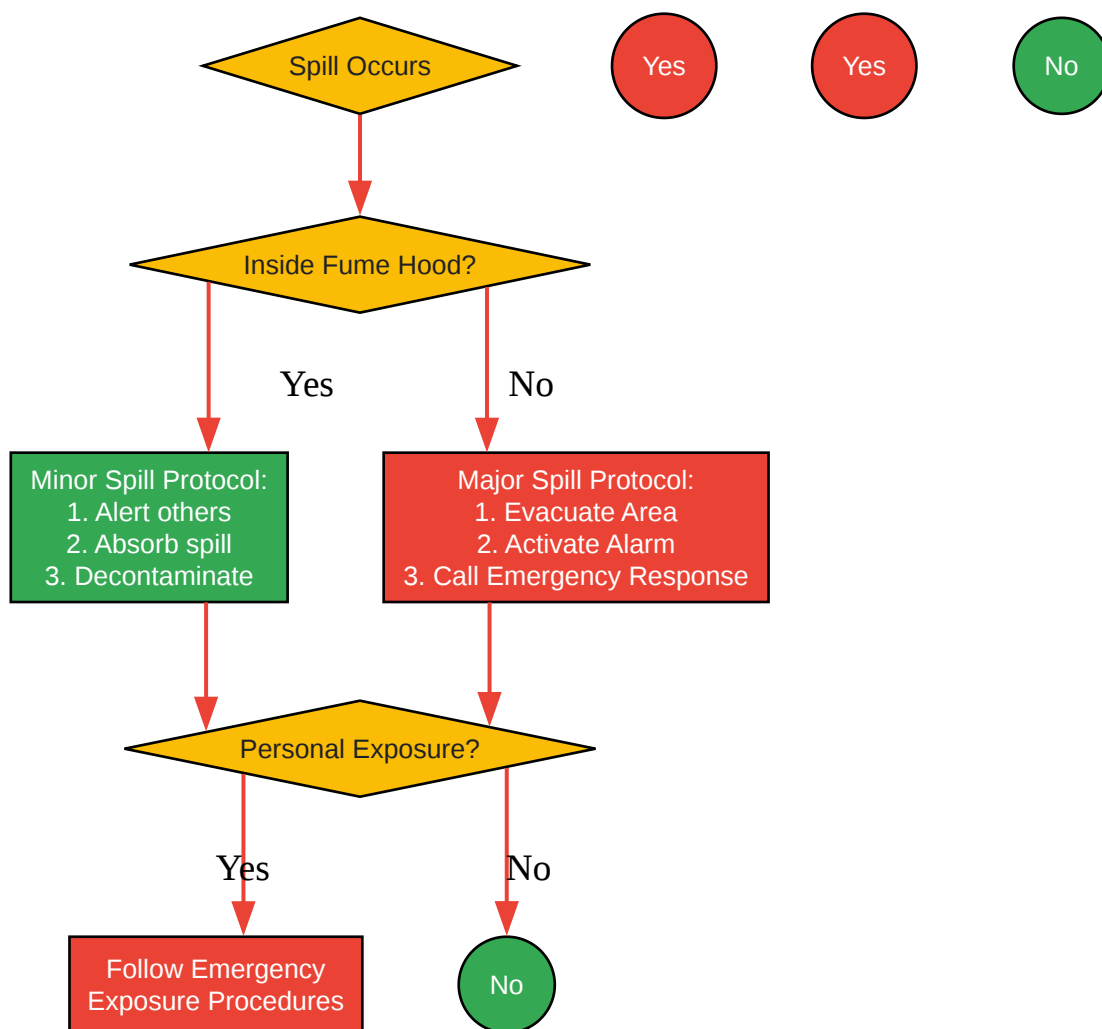
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)

#### 4. Visualizations



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Caption: Workflow for the safe handling of **N-Nitrosopiperidine**.



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